

Technical Support Center: (-)-Enitociclib In Vivo Administration

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Compound of Interest

Compound Name: (-)-Enitociclib

CAS No.: 5979-64-6

Cat. No.: B15565027

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(-)-Enitociclib** in vivo.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **(-)-Enitociclib** solution is precipitating upon preparation or during administration. How can I improve its solubility?

A1: **(-)-Enitociclib** is poorly soluble in aqueous solutions.^{[1][2]} Precipitation can be a common issue. Here are several strategies to improve its solubility for in vivo administration:

- **Co-solvents:** A common approach is to use a mixture of solvents. For intravenous (IV) administration, a formulation containing 80% PEG400 has been used.^[3] Another described formulation for injection involves a clear solution of 5% DMSO and corn oil.^[2] For oral administration, a homogeneous suspension can be prepared using CMC-Na.^[1]

- Fresh Solvents: Ensure that you are using fresh, anhydrous DMSO, as moisture-absorbing DMSO can reduce solubility.[1]
- Immediate Use: It is recommended to use the mixed solution immediately for optimal results to avoid precipitation over time.[1]
- Alternative Formulations: For preclinical studies, various formulation strategies can be employed to enhance the bioavailability of poorly soluble drugs, such as lipid-based drug delivery systems, nanosuspensions, and cyclodextrin complexation.[4][5][6][7][8]

Q2: What is the recommended vehicle for in vivo administration of **(-)-Enitociclib**?

A2: The choice of vehicle depends on the route of administration and the experimental model. Based on preclinical studies, the following vehicles have been successfully used:

- Intravenous (IV) Administration: A vehicle consisting of 80% PEG400 has been reported for IV administration in mice bearing multiple myeloma xenografts.[3] Another vehicle used for IV administration in lymphoma xenograft models is a mixture of 30% or 60% PEG400, 10% ethanol, and water for infusion.[9][10]
- Oral Administration: A homogeneous suspension in Carboxymethylcellulose sodium (CMC-Na) at a concentration of ≥ 5 mg/ml has been suggested for oral administration.[1][2]
- Intraperitoneal (IP) Injection: While less common in the provided literature for Enitociclib, for general poorly soluble drugs, formulations involving co-solvents like DMSO and PEG300 are often used for IP injections.

Q3: I am observing limited efficacy in my in vivo model. What are the potential reasons and how can I troubleshoot this?

A3: Limited efficacy in vivo can stem from several factors. Consider the following:

- Dosing and Schedule: Ensure the dose and administration schedule are appropriate for your cancer model. In multiple myeloma xenografts, a dose of 15 mg/kg administered intravenously once weekly has shown efficacy.[3][11] In a MYC-overexpressing lymphoma model, 10 mg/kg and 15 mg/kg once weekly IV resulted in tumor growth control and complete regression, respectively.[9][10]

- **Drug Stability and Formulation:** As discussed in Q1, improper formulation can lead to poor bioavailability. Ensure your formulation is stable and the drug is fully dissolved or homogeneously suspended.
- **Mechanism of Action Confirmation:** To confirm that **(-)-Enitociclib** is hitting its target in your model, you can perform pharmacodynamic studies. Assess the phosphorylation of RNA Polymerase II at Ser2/Ser5 and the expression of downstream targets like MYC and MCL1 in tumor tissue at various time points after administration.[\[3\]](#)[\[9\]](#)[\[10\]](#) Drug-induced effects have been observed as early as 1 hour after treatment.[\[3\]](#)[\[11\]](#)
- **Combination Therapy:** Consider combination therapies, as **(-)-Enitociclib** has shown synergistic effects with other anti-cancer agents like bortezomib and lenalidomide.[\[3\]](#)[\[11\]](#)

Q4: What are the known on-target and potential off-target effects of **(-)-Enitociclib** in vivo?

A4: **(-)-Enitociclib** is a selective CDK9 inhibitor.[\[1\]](#)

- **On-Target Effects:** Inhibition of CDK9 leads to the downregulation of short-lived mRNA transcripts of key oncogenes, most notably MYC and MCL1.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#) This results in the induction of apoptosis in cancer cells.[\[3\]](#)[\[13\]](#)
- **Potential Side Effects:** In clinical trials, observed side effects have included gastrointestinal adverse events and neutropenia, which is considered an on-target adverse event and has been managed with supportive care.[\[14\]](#)[\[15\]](#)

Quantitative Data Summary

Parameter	Value	Cell Line(s)	Reference
In Vitro IC50 (CDK9)	3 nM	N/A (enzymatic assay)	[1]
In Vitro IC50 (Cell Viability)	36-78 nM	NCI-H929, MM1.S, OPM-2, U266B1 (Multiple Myeloma)	[13]
32-172 nM	MCL and DLBCL cell lines	[12][16]	
In Vivo Efficacious Dose (IV)	15 mg/kg, once weekly	JJN-3, NCI-H929, OPM-2 (Multiple Myeloma Xenografts)	[3][11]
10-15 mg/kg, once weekly	SU-DHL-10 (Lymphoma Xenograft)	[9][10]	

Experimental Protocols

Protocol 1: In Vivo Antitumor Activity Assessment in a Xenograft Model

- Cell Implantation: Subcutaneously implant tumor cells (e.g., 5×10^6 JJN-3 multiple myeloma cells) into the flank of immunocompromised mice.
- Tumor Growth Monitoring: Monitor tumor growth by caliper measurements.
- Treatment Initiation: When tumors reach a predetermined size (e.g., 100-200 mm³), randomize mice into treatment and control groups.
- Drug Preparation:
 - Vehicle: Prepare an 80% PEG400 solution in water for injection.
 - **(-)-Enitociclib** Formulation: Dissolve **(-)-Enitociclib** in the vehicle to achieve the desired concentration for a 15 mg/kg dose.
- Administration: Administer **(-)-Enitociclib** or vehicle intravenously once weekly.

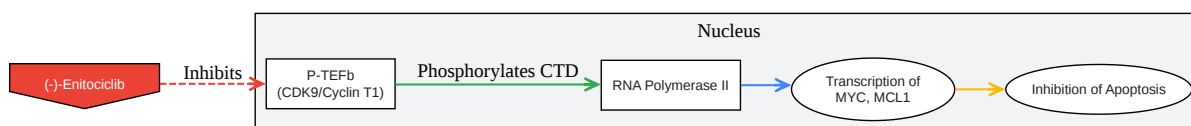
- Efficacy Readouts:
 - Measure tumor volume 2-3 times per week.
 - Monitor animal body weight as an indicator of toxicity.
 - At the end of the study, euthanize the animals and excise the tumors for further analysis (e.g., Western blotting for pharmacodynamic markers).

Protocol 2: Pharmacodynamic Analysis of **(-)-Enitociclib** in Tumor Tissue

- Model: Use tumor-bearing mice (as described in Protocol 1).
- Treatment: Administer a single intravenous dose of **(-)-Enitociclib** (e.g., 15 mg/kg).
- Tissue Collection: At various time points post-injection (e.g., 1, 4, 8, 24 hours), euthanize a subset of mice and excise the tumors.
- Sample Processing:
 - For protein analysis, snap-freeze the tumor tissue in liquid nitrogen and store at -80°C.
 - For RNA analysis, place the tumor tissue in an RNA stabilization reagent (e.g., RNAlater).
- Western Blotting:
 - Homogenize the frozen tumor tissue and extract proteins.
 - Perform SDS-PAGE and transfer proteins to a membrane.
 - Probe with primary antibodies against p-RNA Pol II (Ser2), MYC, MCL1, cleaved caspase-3, and a loading control (e.g., β -actin).
 - Incubate with appropriate secondary antibodies and visualize the protein bands.
- qPCR:
 - Extract total RNA from the stabilized tumor tissue.

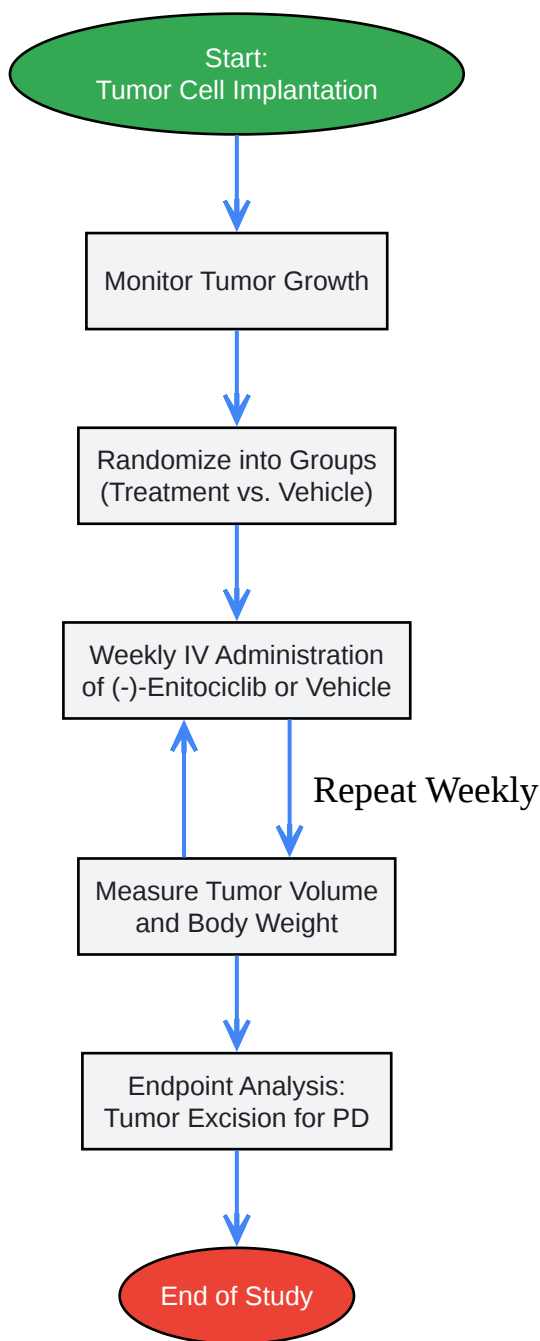
- Synthesize cDNA.
- Perform quantitative PCR using primers specific for MYC, MCL1, and a housekeeping gene.

Visualizations



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Caption: Mechanism of action of **(-)-Enitociclib** in inhibiting transcription.



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Caption: Experimental workflow for in vivo efficacy studies of **(-)-Enitociclib**.

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